Structure-Activity Relationship (SAR) of N-Methylpiperazine Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name:	*Piperazine-1-methylamine*
CAS No.:	*18190-85-7*
Cat. No.:	*B102098*

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Executive Summary: The N-Methylpiperazine Pharmacophore

The N-methylpiperazine moiety is a privileged scaffold in medicinal chemistry, distinguished by its ability to modulate physicochemical properties (solubility, pKa) and target engagement (GPCRs, kinases).[1] Unlike its unsubstituted parent (piperazine) or lipophilic analogs (N-phenylpiperazine), the N-methyl variant offers a unique balance of hydrophilicity and metabolic stability.[1]

Key Pharmacophoric Advantages:

- Solubility Enhancement: The basic tertiary amine (

) ensures protonation at physiological pH, significantly improving aqueous solubility compared to N-phenyl analogs.[1]

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- Metabolic Stability: The methyl group blocks N-oxidation and glucuronidation at the secondary amine site, though it introduces a potential site for N-demethylation.
- Receptor Selectivity: The steric bulk of the methyl group can act as a "selectivity switch," often favoring Acetylcholinesterase (AChE) inhibition over Monoamine Oxidase-B (MAO-B) inhibition, a critical differentiation in neurodegenerative drug design.[1]

Comparative SAR Analysis

The "Methyl Switch": N-Methyl vs. N-Desmethyl vs. N-Phenyl

The substitution at the N4 position determines the drug's primary therapeutic class. The table below summarizes the divergent biological profiles based on this substitution.

Table 1: Comparative Biological Activity by N-Substitution

N-Substituent	Primary Effect	Key Molecular Target	Physicochemical Impact	Representative Drug Class
-H (Desmethyl)	High H-bond donor capacity	MAO-B, 5-HT Receptors	Moderate Solubility, High Metabolism	Anthelmintics
-CH_3 (Methyl)	Balanced Lipophilicity/Basicity	AChE, D2/D4 Receptors, EGFR	High Solubility, BBB Penetrant	Antipsychotics, Tyrosine Kinase Inhibitors
-Phenyl	High Lipophilicity, Stacking	D3 Receptors, -Adrenergic	Low Solubility, High Protein Binding	Urologicals (e.g., Naftopidil)

Case Study: Neurodegenerative Targets (AChE vs. MAO-B)

Recent experimental data highlights a critical SAR divergence. In chalcone derivatives, converting the N-H (piperazine) to N-Methylpiperazine drastically alters enzyme selectivity.[1]

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- Observation: The N-methyl group introduces a steric clash in the narrow substrate cavity of MAO-B, reducing potency. Conversely, it enhances binding in the peripheral anionic site of Acetylcholinesterase (AChE) via hydrophobic interactions.[1]
- Data:
  - Compound 2k (N-Methyl): AChE

    (Potent)
  - Compound PC11 (N-Desmethyl): AChE

    (Weak)
  - Implication: For multi-target Alzheimer's therapies, the N-methyl moiety is superior for cholinergic restoration, while the N-H is preferred for MAO-B inhibition.[1]

Oncology: N-Methylpiperazine as a Solubilizing Warhead

In cancer therapeutics, specifically EGFR inhibitors, replacing a piperidine ring with N-methylpiperazine often maintains potency while solving solubility issues.[1]

- Mechanism: The N-methylpiperazine tail protrudes into the solvent-exposed region of the kinase ATP-binding pocket. It forms a salt bridge with residues like Asp855 (in EGFR), improving affinity.[1]
- Performance:
  - Compound A11 (N-methylpiperazine derivative):

    against A-549 (Lung Cancer).[1]
  - Comparison: Superior cytotoxicity compared to standard Gefitinib (

) in specific resistant cell lines.[1]

Visualizing the SAR Landscape

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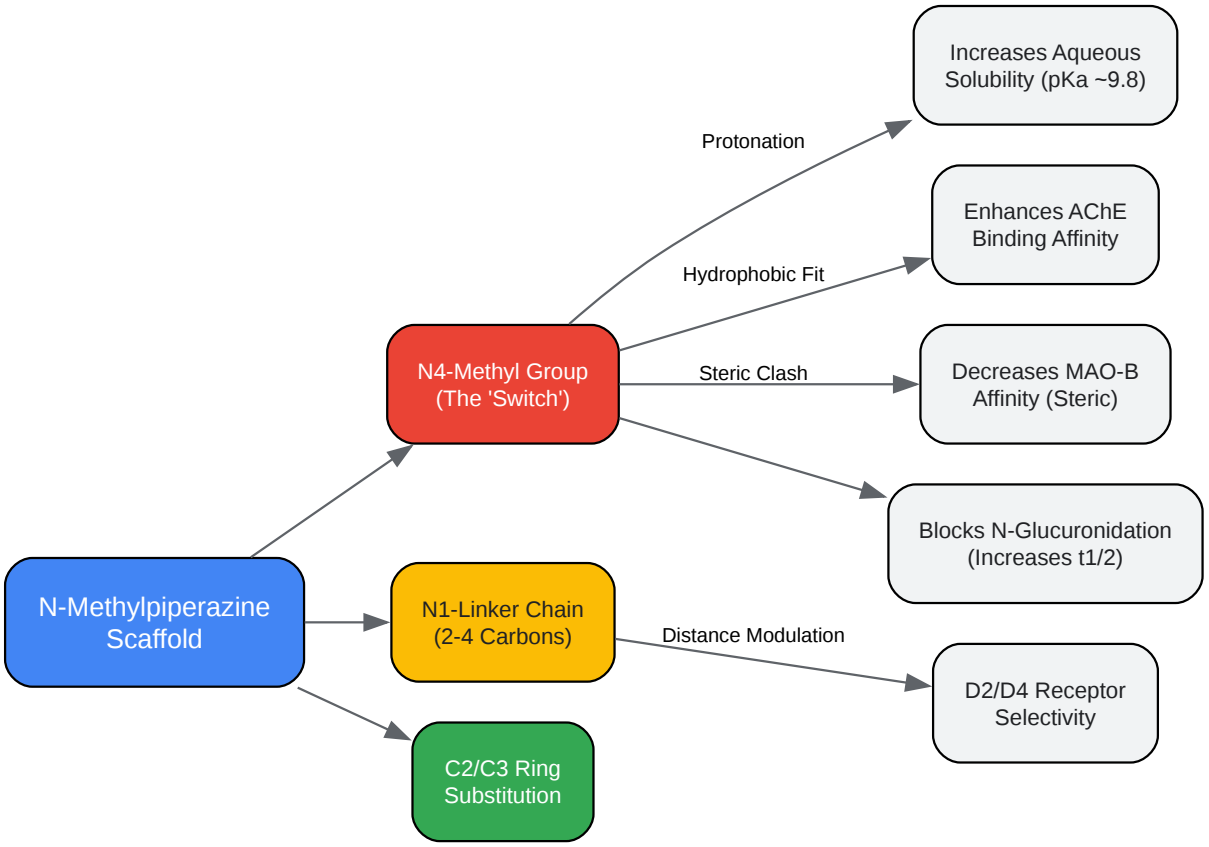
The following diagram maps the functional consequences of modifying the N-methylpiperazine core.



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Caption: Functional mapping of the N-methylpiperazine scaffold, highlighting the divergent effects of the N-methyl group on enzyme affinity and physicochemical properties.

Experimental Protocols

Synthesis of N-Methylpiperazine Derivatives

Objective: To synthesize N-methylpiperazine from piperazine via reductive methylation (Raney Nickel method).

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Reagents: Piperazine (1 mol), Formaldehyde (37% aq, 1 mol), Methanol (Solvent), Raney Nickel Catalyst (4-12% w/w).[1]

Protocol:

- Charge: Add 86g piperazine and 800g methanol to a 2L autoclave.
- Addition: Start agitation. Add 81g formaldehyde (37%) dropwise.[1]
- Catalyst: Add Raney Nickel catalyst. Seal autoclave.
- Hydrogenation: Purge with

  , then

  .[1] Pressurize to 2.0 MPa with

  .
- Reaction: Heat to 70-80°C. Maintain pressure and temperature until

  uptake ceases (approx. 2-3 hours).
- Workup: Cool to room temperature. Filter off catalyst (pyrophoric hazard: keep wet).[1]
- Purification: Distill methanol. Collect fraction at 137-138°C to obtain N-methylpiperazine (Purity >99.9%).

MTT Cytotoxicity Assay (Anticancer Evaluation)

Objective: To determine

of derivatives against cancer cell lines (e.g., A-549, HCT-116).[1]

Protocol:

- Seeding: Seed

  cells/well in 96-well plates containing DMEM/RPMI-1640 medium. Incubate for 24h at 37°C, 5%

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- Treatment: Add test compounds (dissolved in DMSO, final conc. <0.1%) at serial dilutions (1, 10, 20, 30, 50

).[1] Incubate for 48h.

- MTT Addition: Add 20

  MTT solution (2.5 mg/mL in PBS) to each well. Incubate for 4h.

- Solubilization: Remove supernatant (carefully for adherent cells). Add 150

  DMSO to dissolve formazan crystals.

- Measurement: Read absorbance at 570 nm using a microplate reader.

- Analysis: Calculate % Cell Inhibition

  .[1] Plot log(concentration) vs. inhibition to determine

  .[1]

Synthesis Workflow Diagram

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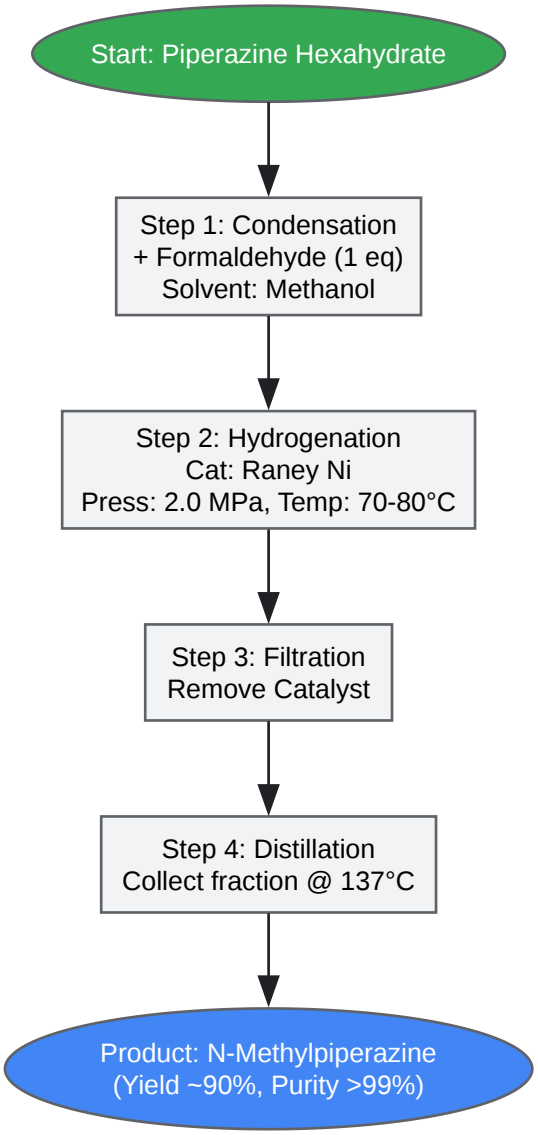

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Caption: Industrial-scale synthesis workflow for N-methylpiperazine via catalytic hydrogenation.

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